

Application Notes and Protocols: Dissolving Ethyl 2-(benzylamino)acetate Hydrochloride in DMSO

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Compound of Interest

Compound Name: Ethyl 2-(benzylamino)acetate
Hydrochloride

Cat. No.: B112867

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Introduction

Ethyl 2-(benzylamino)acetate hydrochloride is a glycine derivative utilized as a versatile intermediate in the synthesis of pharmaceuticals and other chemical products.^{[1][2][3]} This document provides a detailed protocol for the dissolution of **Ethyl 2-(benzylamino)acetate hydrochloride** in Dimethyl Sulfoxide (DMSO), a common aprotic solvent for preparing stock solutions in research and drug development settings.^[4] Adherence to this protocol is crucial for ensuring the stability, and effective solubilization of the compound for downstream applications.

Compound Information

A summary of the key properties of **Ethyl 2-(benzylamino)acetate hydrochloride** is presented below.

Property	Value	Reference
CAS Number	6344-42-9	[5][6]
Molecular Formula	C11H16ClNO2	[5][6]
Molecular Weight	229.71 g/mol	[5]
Appearance	White to off-white solid	[5]
Solubility in DMSO	50 mg/mL (217.67 mM)	[5]

Experimental Protocol: Dissolution in DMSO

This protocol outlines the steps for dissolving **Ethyl 2-(benzylamino)acetate hydrochloride** in DMSO to prepare a stock solution.

3.1. Materials

- **Ethyl 2-(benzylamino)acetate hydrochloride** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom centrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

3.2. Pre-Dissolution Preparations

- **Hygroscopic Nature:** **Ethyl 2-(benzylamino)acetate hydrochloride** is hygroscopic. It is imperative to use newly opened or anhydrous DMSO to ensure optimal solubility.[5]
- **Weighing:** Accurately weigh the desired amount of the compound using a calibrated analytical balance in a low-humidity environment if possible.

- **Solvent Volume Calculation:** Calculate the required volume of DMSO based on the desired final concentration. For example, to prepare a 50 mg/mL stock solution, add 1 mL of DMSO for every 50 mg of the compound.

3.3. Dissolution Procedure

- Add the appropriate volume of DMSO to the vial containing the pre-weighed **Ethyl 2-(benzylamino)acetate hydrochloride**.
- Tightly cap the vial to prevent moisture absorption.
- Vortex the mixture for 1-2 minutes to initiate the dissolution process.
- **Ultrasonication:** Place the vial in an ultrasonic water bath. Sonicate the mixture until the solid is completely dissolved.^[5] The time required may vary depending on the volume and concentration. Visually inspect the solution to ensure no particulate matter remains.

3.4. Post-Dissolution Handling and Storage

- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.
- **Storage:** Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[5]

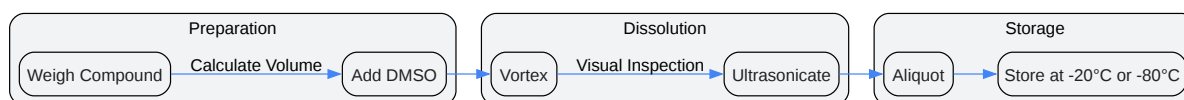
Stock Solution Preparation Table

The following table provides quick calculations for preparing common stock solution concentrations.^[5]

Desired Concentration	Mass of Compound (for 1 mL DMSO)
1 mM	0.2297 mg
5 mM	1.1485 mg
10 mM	2.297 mg
50 mM	11.485 mg
217.67 mM (50 mg/mL)	50 mg

Experimental Workflow

The following diagram illustrates the key steps in the dissolution protocol.



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Caption: Workflow for dissolving **Ethyl 2-(benzylamino)acetate hydrochloride** in DMSO.

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